An In-depth Technical Guide to 4-hydroxy-N-cyclobutylmethylaniline

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*4-(Cyclobutylmethylamino)phenol*
CAS No.:	*1510020-28-6*
Cat. No.:	*B2502041*

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This guide provides a comprehensive technical overview of 4-hydroxy-N-cyclobutylmethylaniline, a substituted aminophenol. Given the absence of this specific molecule in readily available chemical databases, this document focuses on its nomenclature, established synthetic routes for analogous compounds, predicted physicochemical properties, and potential areas of application for researchers in drug discovery and chemical synthesis.

Nomenclature and Structure

The compound in focus is systematically named 4-((cyclobutylmethyl)amino)phenol. The name indicates a phenol ring with an amino group at the fourth position (para) relative to the hydroxyl group. This amino group is further substituted with a cyclobutylmethyl group.

Synonyms and Alternative Names:

- 4-hydroxy-N-cyclobutylmethylaniline
- N-(cyclobutylmethyl)-p-aminophenol
- p-((cyclobutylmethyl)amino)phenol

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Chemical Structure:

Figure 1: Chemical structure of 4-((cyclobutylmethyl)amino)phenol.

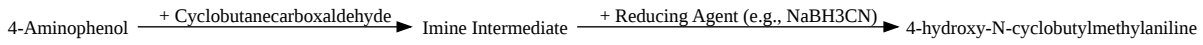
Synthesis Methodologies

As 4-hydroxy-N-cyclobutylmethylaniline is not a stock chemical, its synthesis would be a prerequisite for any research. Two primary and reliable methods for the synthesis of N-substituted 4-aminophenols are reductive amination and N-alkylation.[1]

Reductive Amination of 4-Aminophenol

Reductive amination is a versatile method for forming carbon-nitrogen bonds.[2] This process involves the reaction of an amine with a carbonyl compound to form an imine, which is then reduced to the corresponding amine.[3] For the synthesis of 4-hydroxy-N-cyclobutylmethylaniline, 4-aminophenol would be reacted with cyclobutanecarboxaldehyde.

Reaction Scheme:



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Figure 2: Reductive amination pathway.

Experimental Protocol:

- Imine Formation:
  - In a round-bottom flask, dissolve 4-aminophenol (1 equivalent) in a suitable solvent such as methanol or ethanol.
  - Add cyclobutanecarboxaldehyde (1 to 1.2 equivalents) to the solution.
  - The reaction can be catalyzed by a mild acid, and the pH is typically adjusted to a range of 4-6 to facilitate imine formation.

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- Stir the mixture at room temperature for 1-2 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).

- Reduction:
  - Once imine formation is complete or has reached equilibrium, a reducing agent is added. Sodium cyanoborohydride (NaBH3CN) is a common choice as it selectively reduces imines in the presence of aldehydes.[3] Other reducing agents like sodium triacetoxyborohydride (NaBH(OAc)3) can also be used.[3][4]
  - Add the reducing agent (1.5 to 2 equivalents) portion-wise to the reaction mixture, maintaining the temperature with an ice bath if necessary.
  - Continue stirring at room temperature until the reaction is complete (monitored by TLC).

- Work-up and Purification:
  - Quench the reaction by slowly adding water or a dilute acid.
  - Extract the product with an organic solvent such as ethyl acetate.
  - Wash the organic layer with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
  - The crude product can be purified by column chromatography on silica gel.

Causality Behind Experimental Choices:

- The choice of a protic solvent like methanol facilitates both the dissolution of 4-aminophenol and the formation of the imine.
- The use of a selective reducing agent like NaBH3CN is crucial to prevent the reduction of the starting aldehyde.[3]

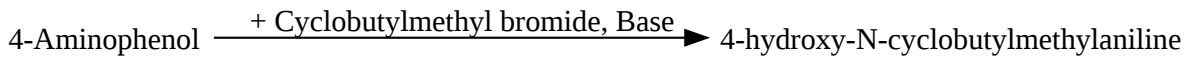
N-Alkylation of 4-Aminophenol

Direct alkylation of the amino group of 4-aminophenol with a suitable alkyl halide, in this case, cyclobutylmethyl bromide, is another viable synthetic route. A key challenge in the alkylation of

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aminophenols is achieving selectivity between the amino and hydroxyl groups.[1]

Reaction Scheme:



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Figure 3: N-alkylation pathway.

Experimental Protocol:

- Reaction Setup:
  - To a solution of 4-aminophenol (1 equivalent) in a polar aprotic solvent like dimethylformamide (DMF) or acetonitrile, add a base such as potassium carbonate (K_2CO_3) or triethylamine (TEA) (2-3 equivalents).
  - Add cyclobutylmethyl bromide (1 to 1.2 equivalents) dropwise to the stirred suspension.
- Reaction Conditions:
  - Heat the reaction mixture to a temperature between 60-80 °C.
  - Monitor the reaction progress by TLC. The reaction may take several hours to reach completion.
- Work-up and Purification:
  - After cooling to room temperature, pour the reaction mixture into water and extract the product with an organic solvent.
  - Wash the combined organic extracts with water and brine, dry over anhydrous sodium sulfate, and concentrate in vacuo.
  - Purify the residue by column chromatography.

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Strategies for Selective N-Alkylation:

To favor N-alkylation over O-alkylation, the reaction conditions can be optimized. The less acidic amino group is generally less reactive than the phenoxide ion formed by the deprotonation of the hydroxyl group. However, by using a suitable base and solvent system, the selectivity can be controlled. One strategy involves protecting the hydroxyl group before alkylation, followed by a deprotection step.[1]

Predicted Physicochemical Properties

While experimental data for 4-hydroxy-N-cyclobutylmethylaniline is not available, its properties can be estimated based on its structure and comparison with similar molecules.

Property	Predicted Value
Molecular Formula	$C_{11}H_{15}NO$
Molecular Weight	177.24 g/mol
Appearance	Likely an off-white to light brown solid
Melting Point	Expected to be higher than 4-aminophenol (186-189 °C) due to increased molecular weight and van der Waals forces.
Solubility	Expected to have low solubility in water and good solubility in polar organic solvents like methanol, ethanol, and acetone.
pKa	The phenolic hydroxyl group is expected to have a pKa around 10, while the secondary amine would be a weak base.

Predicted Spectral Data:

- ^{1}H NMR: Signals corresponding to the aromatic protons of the phenol ring, the methylene protons of the cyclobutylmethyl group, the methine proton of the cyclobutane ring, and the protons of the cyclobutane ring itself. The amine and hydroxyl protons will also be present, with their chemical shifts being solvent-dependent.

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- ^{13}C NMR: Resonances for the aromatic carbons, with the carbon attached to the hydroxyl group being the most downfield. Signals for the carbons of the cyclobutylmethyl group will also be present.
- IR Spectroscopy: Characteristic absorption bands for the O-H stretch of the phenol, the N-H stretch of the secondary amine, C-N stretching, and aromatic C-H and C=C stretching.
- Mass Spectrometry: A molecular ion peak corresponding to the molecular weight of the compound.

Potential Applications and Future Research

Derivatives of N-substituted 4-aminophenol have been investigated for their potential as antimelanoma agents.[5] The core structure of 4-aminophenol is a known substrate for tyrosinase, an enzyme involved in melanin synthesis. This suggests that novel derivatives, such as 4-hydroxy-N-cyclobutylmethylaniline, could be designed as targeted pro-drugs for melanoma.[5]

Future Research Directions:

- Synthesis and Characterization: The primary step would be the successful synthesis and full characterization of 4-hydroxy-N-cyclobutylmethylaniline to confirm its structure and purity.
- Biological Evaluation: The synthesized compound could be screened for its cytotoxic effects on various cancer cell lines, particularly melanoma cells. Its activity as a tyrosinase inhibitor could also be investigated.
- Structure-Activity Relationship (SAR) Studies: Synthesis of a library of related compounds with different N-alkyl or cycloalkyl substituents would allow for the exploration of SAR and the optimization of potential therapeutic properties.

Conclusion

While 4-hydroxy-N-cyclobutylmethylaniline is not a commercially available compound, established synthetic methodologies for N-substituted 4-aminophenols, such as reductive amination and N-alkylation, provide clear pathways for its preparation. Its structural similarity to compounds with known biological activity, particularly in the context of antimelanoma research,

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makes it an interesting target for synthesis and further investigation by researchers in medicinal chemistry and drug development. This guide provides the foundational knowledge required to embark on such research endeavors.

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- To cite this document: BenchChem. [An In-depth Technical Guide to 4-hydroxy-N-cyclobutylmethylaniline]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2502041/docs#an-in-depth-technical-guide-to-4-hydroxy-n-cyclobutylmethylaniline]

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